

# Safe Disposal of 1-Bromo-3,3-dimethylbutane: A Step-by-Step Guide

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## Compound of Interest

Compound Name: **1-Bromo-3,3-dimethylbutane**

Cat. No.: **B154914**

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This guide provides essential safety and logistical information for the proper disposal of **1-Bromo-3,3-dimethylbutane**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical to ensure personal safety and environmental compliance.

## Immediate Safety and Handling Precautions

**1-Bromo-3,3-dimethylbutane** is a flammable liquid that can cause skin and eye irritation.[\[1\]](#)[\[2\]](#) Adherence to strict safety protocols is mandatory.

### Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: Wear a lab coat or chemical-resistant apron.
- Respiratory Protection: Use only in a well-ventilated area, preferably a fume hood. If ventilation is inadequate, a respirator may be necessary.

### Handling and Storage:

- Keep the container tightly closed and store it in a cool, dry, and well-ventilated area.[\[3\]](#)[\[4\]](#)

- Store away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[4\]](#)
- Ground and bond containers when transferring material.[\[4\]](#)

## \*\*Chemical and Physical Properties

A summary of the key quantitative data for **1-Bromo-3,3-dimethylbutane** is provided in the table below for easy reference.

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>6</sub> H <sub>13</sub> Br <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Molecular Weight  | 165.07 g/mol <a href="#">[2]</a> <a href="#">[5]</a>  |
| Appearance        | Colorless to almost colorless liquid <a href="#">[5]</a>                                      |
| Boiling Point     | 138 °C at 760 mmHg <a href="#">[7]</a>  |
| Flash Point       | 33.1 °C <a href="#">[7]</a>   |
| Density           | 1.172 g/cm <sup>3</sup> <a href="#">[7]</a>   |
| Vapor Pressure    | 8.53 mmHg at 25°C <a href="#">[7]</a>   |

## Step-by-Step Disposal Protocol

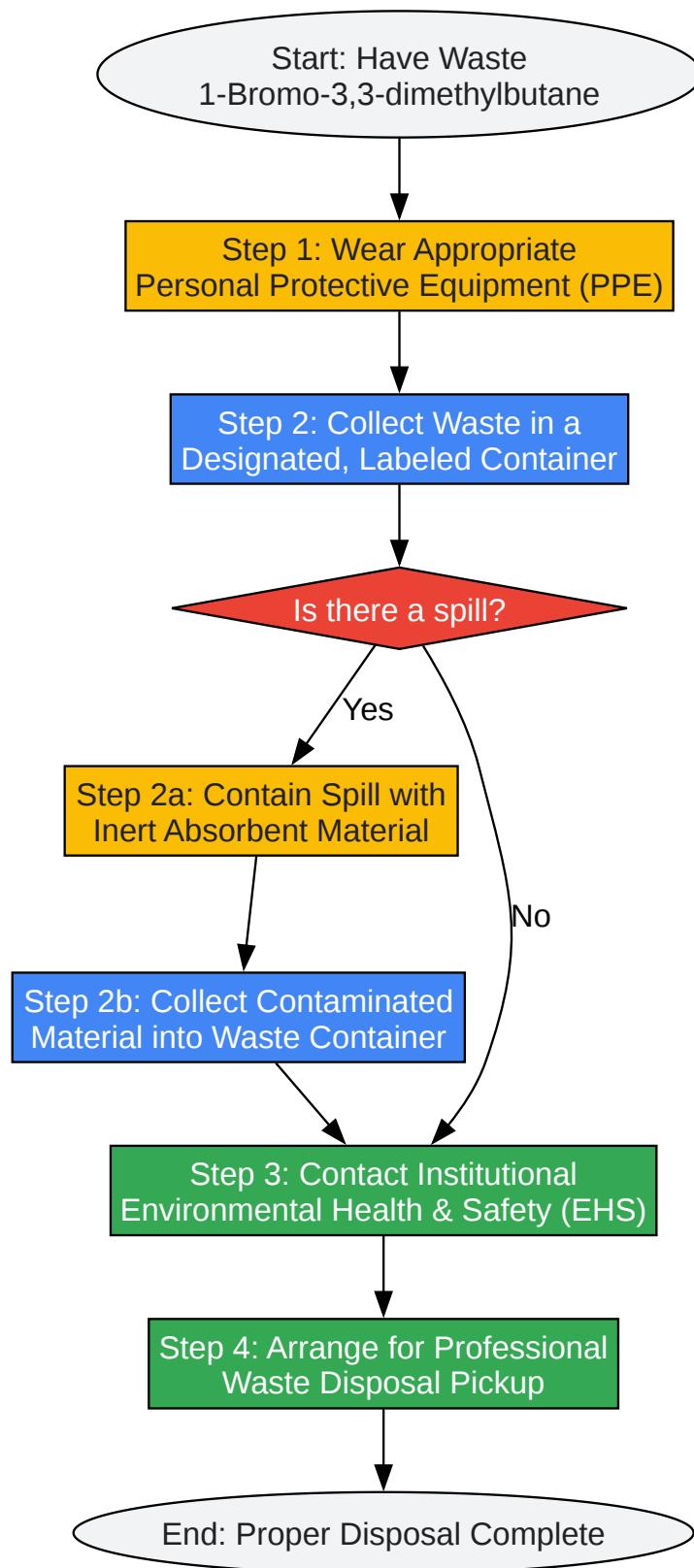
The disposal of **1-Bromo-3,3-dimethylbutane** must be conducted in accordance with all applicable local, state, and federal regulations. It is classified as a hazardous waste.

- Waste Identification and Collection:
  - Designate a specific, labeled, and sealed container for waste **1-Bromo-3,3-dimethylbutane**. The container must be compatible with the chemical.
  - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- Spill Management:
  - In case of a spill, immediately evacuate non-essential personnel and ensure the area is well-ventilated.
  - Remove all sources of ignition.
  - Contain the spill using an inert absorbent material such as sand, silica gel, or a universal binder.<sup>[8]</sup> Do not use combustible materials like sawdust.
  - Carefully collect the absorbed material into a designated hazardous waste container.
  - Clean the spill area thoroughly.
- Final Disposal:
  - The primary method of disposal is through a licensed and approved hazardous waste disposal facility.<sup>[4][8]</sup>
  - Contact your institution's EHS office to arrange for pickup and disposal. They will have established procedures and certified contractors.
  - Under no circumstances should **1-Bromo-3,3-dimethylbutane** be disposed of down the drain or in regular trash.

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **1-Bromo-3,3-dimethylbutane**.

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Caption: Workflow for the safe disposal of **1-Bromo-3,3-dimethylbutane**.

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